

# "cobalt(III) nitrate chemical formula and structure"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cobalt(3+);trinitrate

Cat. No.: B093377

[Get Quote](#)

## An In-depth Technical Guide to Cobalt(III) Nitrate

This guide provides a comprehensive overview of cobalt(III) nitrate, focusing on its chemical formula, molecular structure, physicochemical properties, and key experimental protocols. The information is tailored for researchers, scientists, and professionals in drug development and materials science who require detailed technical data.

## Chemical Formula and Molecular Structure

Cobalt(III) nitrate is an inorganic compound with the chemical formula  $\text{Co}(\text{NO}_3)_3$ .<sup>[1]</sup> It is a coordination complex where the central cobalt atom is in the +3 oxidation state.

The molecule adopts a distorted octahedral geometry.<sup>[1]</sup> This arrangement is achieved through the coordination of three bidentate nitrate ligands to the central cobalt ion. Each nitrate ligand binds to the cobalt atom through two oxygen atoms. This coordination results in a molecule with  $D_3$  symmetry, making it chiral. The compound is diamagnetic and appears as a green solid that can be sublimed at ambient temperatures.<sup>[1]</sup> The structural integrity, particularly the six-coordinate molecular unit, is maintained when dissolved in solvents like carbon tetrachloride.<sup>[2]</sup>

Key structural parameters include Co-O bond lengths of approximately 190 pm and O-Co-O angles within the same chelating nitrate group of about 68 degrees.<sup>[1]</sup>

## Physicochemical Properties

The quantitative properties of cobalt(III) nitrate are summarized in the table below, providing a clear reference for experimental and theoretical applications.

Property	Value	Reference(s)
Chemical Formula	$\text{Co}(\text{NO}_3)_3$	[1]
Molar Mass	244.96 g/mol	[1]
Appearance	Green, hygroscopic, crystalline solid	[1]
Density	2.49 g/cm <sup>3</sup>	[1]
Solubility in Water	5.07 g/100 mL	[1]
Magnetic Properties	Diamagnetic	[1]
CAS Number	15520-84-0	[1]
Crystal Structure	Cubic	[1]

## Experimental Protocols

### Synthesis of Anhydrous Cobalt(III) Nitrate

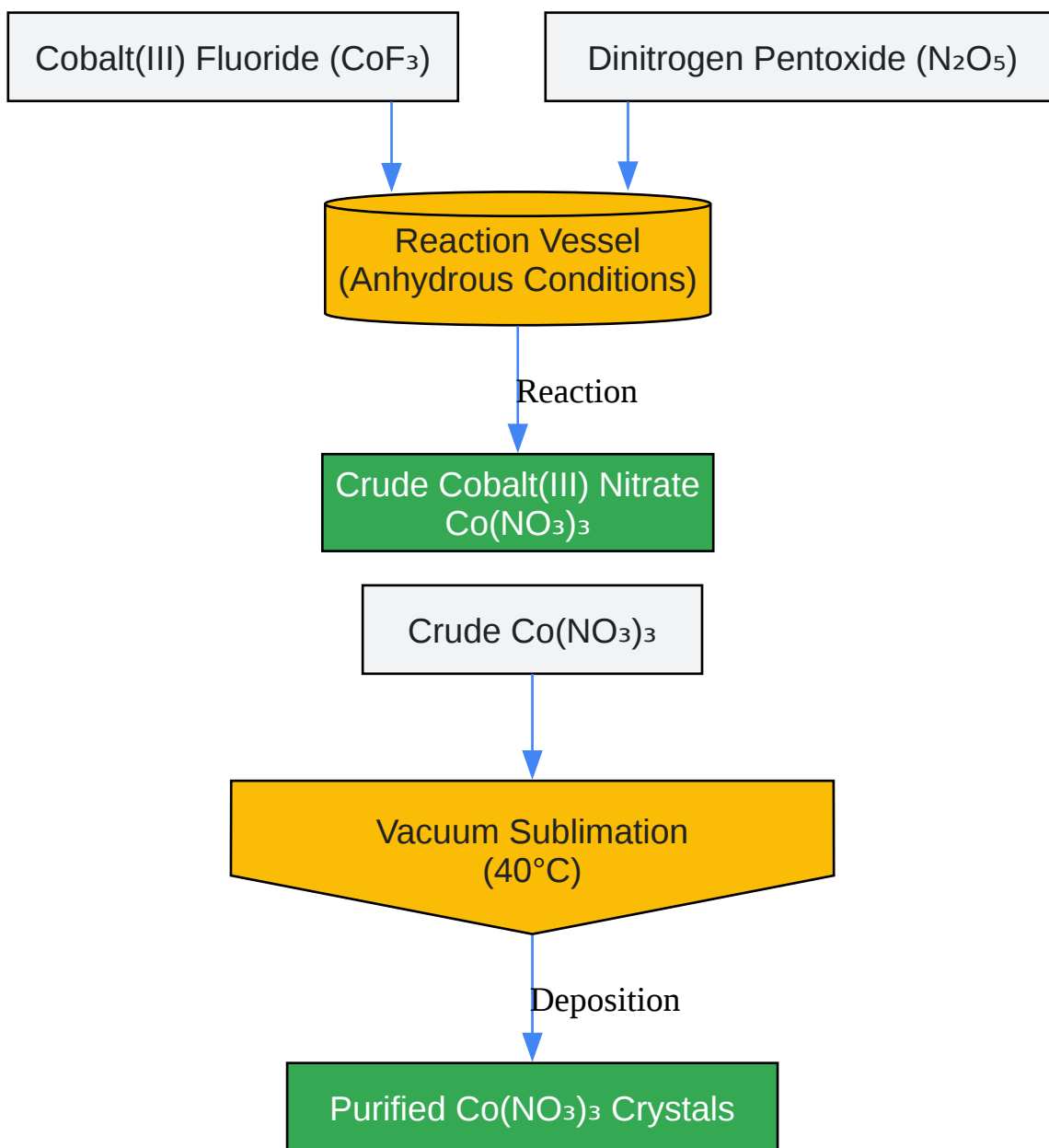
The primary method for preparing anhydrous cobalt(III) nitrate involves the reaction of cobalt(III) fluoride with dinitrogen pentoxide.[2]

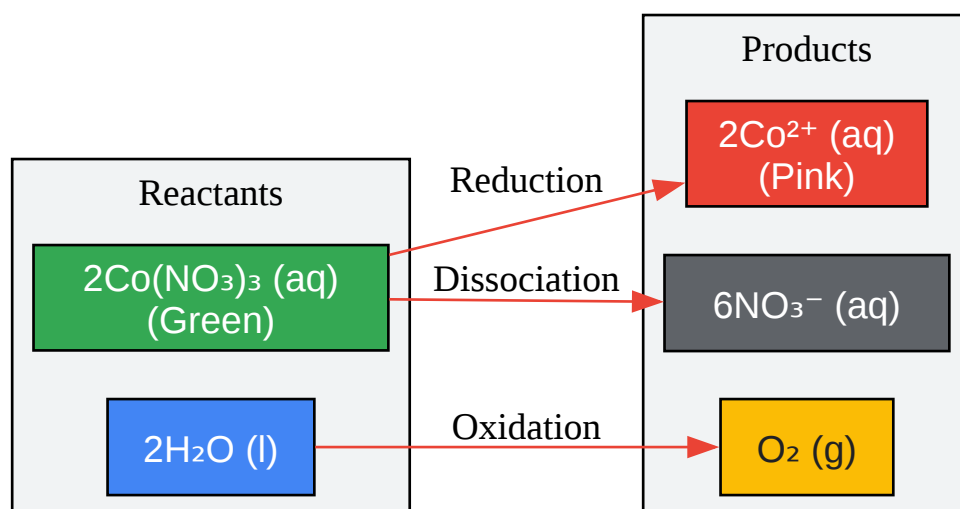
Methodology:

- Reactants: Cobalt(III) fluoride ( $\text{CoF}_3$ ) and dinitrogen pentoxide ( $\text{N}_2\text{O}_5$ ) are required as starting materials.
- Reaction: The reaction is carried out in a controlled environment to prevent exposure to moisture, given the hygroscopic nature of the product.
- Equation:  $\text{CoF}_3 + 3\text{N}_2\text{O}_5 \rightarrow \text{Co}(\text{NO}_3)_3 + 3\text{FNO}_2$  (Note: The exact stoichiometry and reaction byproducts may vary).

- Product Isolation: The resulting green solid, cobalt(III) nitrate, is isolated from the reaction mixture.

## Synthesis Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cobalt(III) nitrate - Wikipedia [en.wikipedia.org]
- 2. Anhydrous cobalt(III) nitrate: preparation, spectra, and reactions with some organic ligands - Journal of the Chemical Society A: Inorganic, Physical, Theoretical (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. ["cobalt(III) nitrate chemical formula and structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093377#cobalt-iii-nitrate-chemical-formula-and-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)